

ORIC-533 solubility and preparation for laboratory use

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Compound of Interest

Compound Name: ORIC-533
CAS No.: 2641306-62-7
Cat. No.: B15606939

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Application Notes and Protocols for OR-533

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the solubilization and preparation of **ORIC-533** for both in vitro and in vivo laboratory use. **ORIC-533** is a potent and orally bioavailable small molecule inhibitor of CD73, a key enzyme in the adenosine signaling pathway, which plays a significant role in tumor immune evasion.[1][2] Accurate preparation of **ORIC-533** is critical for obtaining reliable and reproducible experimental results. This document offers clear, step-by-step instructions and essential data to facilitate the use of this compound in research settings.

Physicochemical Properties of ORIC-533

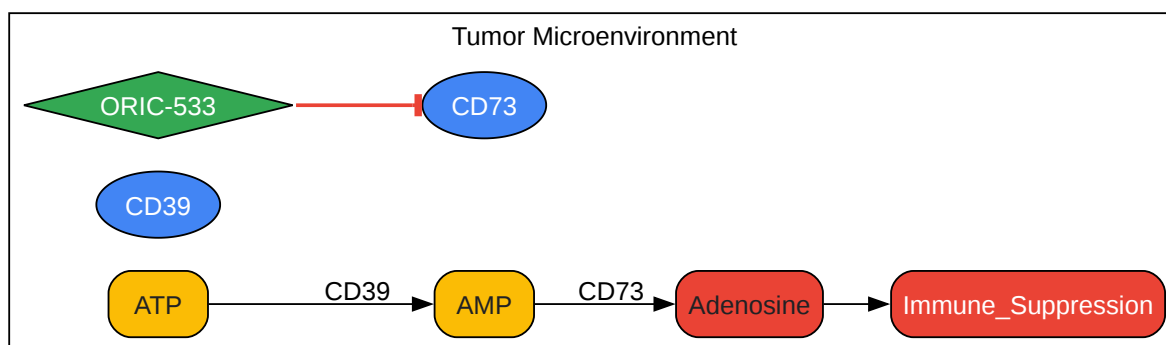
A summary of the key physicochemical properties of **ORIC-533** is presented in Table 1. This information is essential for understanding its behavior in different solvent systems and for accurate stock solution preparation.

Table 1: Physicochemical Properties of **ORIC-533**

Property	Value	Source
Molecular Weight	605.9 g/mol	[3]
Appearance	Solid	[4]
XLogP3	-2.5	[3]
Aqueous Solubility (pH 1.2-7.4)	>800 μ M	[5]
DMSO Solubility	10 mM	[4]

ORIC-533 Signaling Pathway

ORIC-533 targets the ectoenzyme CD73, which is crucial for the production of immunosuppressive adenosine in the tumor microenvironment. By inhibiting CD73, **ORIC-533** blocks the conversion of adenosine monophosphate (AMP) to adenosine, thereby reducing the concentration of adenosine and alleviating its immunosuppressive effects on immune cells such as T-cells.[1][6] This mechanism of action is depicted in the following signaling pathway diagram.



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Caption: Mechanism of action of **ORIC-533** in the tumor microenvironment.

Preparation of **ORIC-533** for Laboratory Use

The following sections provide detailed protocols for the preparation of **ORIC-533** solutions for in vitro and in vivo experiments.

In Vitro Application Protocol: Preparation of Stock and Working Solutions

For cellular assays, **ORIC-533** is typically dissolved in dimethyl sulfoxide (DMSO) to create a high-concentration stock solution, which is then further diluted in aqueous media to the desired final concentration.

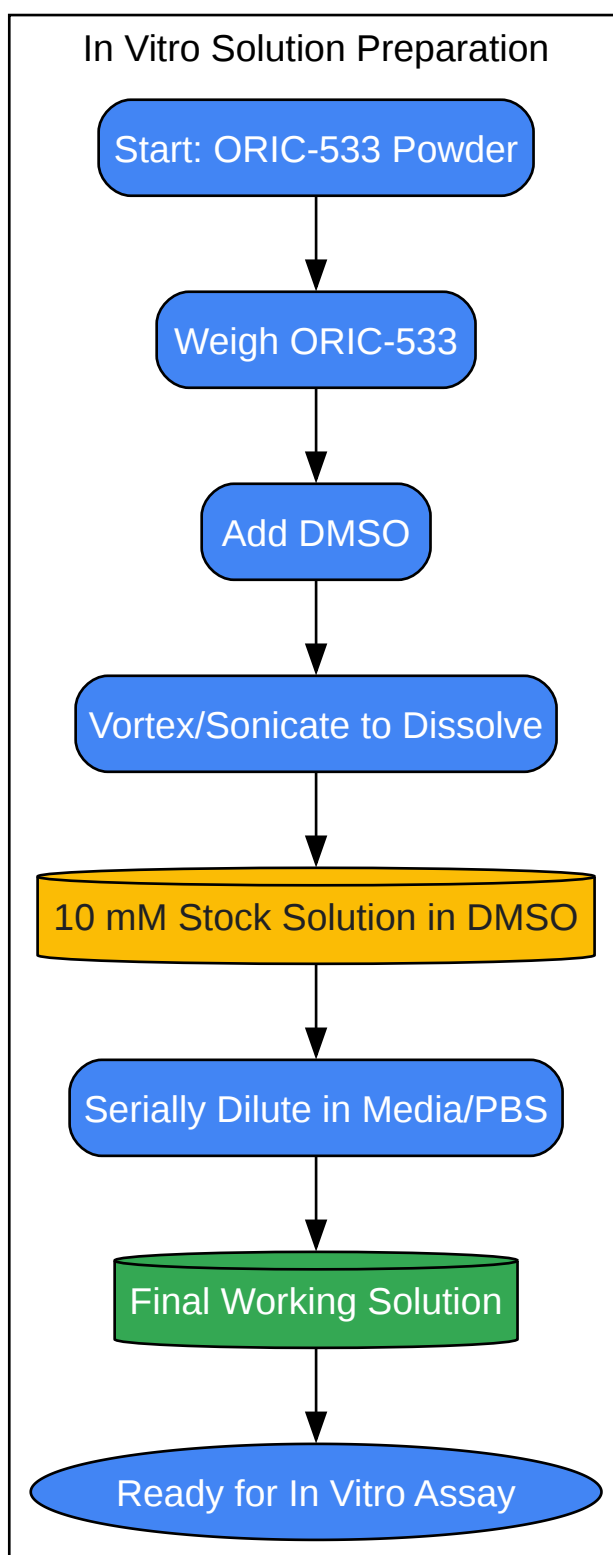
Materials:

- **ORIC-533** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile phosphate-buffered saline (PBS) or cell culture medium
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Protocol:

- Prepare a 10 mM Stock Solution in DMSO:
 - Equilibrate the **ORIC-533** powder to room temperature before opening the vial.
 - Aseptically weigh the required amount of **ORIC-533** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.059 mg of **ORIC-533**.
 - Add the appropriate volume of DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.

- Vortex or sonicate the solution gently until the powder is completely dissolved. This stock solution can be stored at -20°C for several months.^[4]
- Prepare Working Solutions:
 - Thaw the 10 mM stock solution at room temperature.
 - Perform serial dilutions of the stock solution in sterile PBS or the appropriate cell culture medium to achieve the desired final concentration for your experiment.
 - Important: To avoid precipitation and ensure homogeneity, add the **ORIC-533** stock solution dropwise to the aqueous medium while vortexing gently.
 - The final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.



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Caption: Workflow for preparing **ORIC-533** solutions for in vitro use.

In Vivo Application Protocol: Formulation for Animal Studies

For oral administration in mouse models, a specific formulation has been reported to enhance the bioavailability of **ORIC-533**.

Materials:

- **ORIC-533** powder
- Dimethyl sulfoxide (DMSO)
- Labrasol®
- Sterile water
- pH meter and sterile solutions for pH adjustment (e.g., HCl, NaOH)
- Sterile tubes and stirring equipment

Protocol:

- Prepare the Vehicle:
 - In a sterile tube, combine 5% DMSO and 15% Labrasol® in sterile water. For example, to prepare 10 mL of the vehicle, mix 0.5 mL of DMSO, 1.5 mL of Labrasol®, and 8.0 mL of sterile water.
 - Mix thoroughly until a homogenous solution is formed.
- Prepare the **ORIC-533** Formulation:
 - Weigh the required amount of **ORIC-533** powder based on the desired final concentration and the dosing volume for the animals.
 - Add the **ORIC-533** powder to the prepared vehicle.

- Stir the mixture until the compound is fully dissolved. Gentle warming or sonication may be used to aid dissolution, but care should be taken to avoid degradation.
- Adjust the pH of the final formulation to 4 using sterile HCl or NaOH.
- The final formulation should be prepared fresh before each administration.

Safety Precautions

- **ORIC-533** is an investigational compound. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the powder and concentrated solutions.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

By following these detailed application notes and protocols, researchers can confidently prepare **ORIC-533** for their studies, ensuring the integrity and reproducibility of their experimental outcomes.

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